

An In-depth Technical Guide to the Physicochemical Properties of 1-Chloroethanol

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Compound of Interest

Compound Name: 1-Chloroethanol

Cat. No.: B3344066

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This technical guide provides a comprehensive overview of the boiling point and density of **1-chloroethanol**, tailored for researchers, scientists, and professionals in drug development. It includes detailed experimental protocols for the determination of these properties and visual diagrams to illustrate key processes.

Physicochemical Data of 1-Chloroethanol

The quantitative properties of **1-chloroethanol** are summarized in the table below. These values are predicted based on computational models.

Property	Value
Boiling Point	101.6 ± 23.0 °C ^{[1][2]}
Density	1.136 ± 0.06 g/cm ³ ^{[1][2]}

Experimental Protocols for Property Determination

Accurate determination of boiling point and density is crucial for the characterization of chemical substances. The following sections detail standard laboratory procedures for these measurements.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Several methods can be employed for its determination, depending on the sample volume available.

1. Micro-Boiling Point Determination using a Thiele Tube

This method is ideal for small sample volumes (less than 0.5 mL).^[3]

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), heating oil, and a heat source.
- Procedure:
 - A small amount of **1-chloroethanol** is placed into the small test tube.
 - A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
 - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - This assembly is placed in a Thiele tube filled with heating oil.
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube. Heating should continue until a steady stream is observed.
 - The heat source is then removed, and the apparatus is allowed to cool.
 - The boiling point is the temperature at which the liquid is drawn into the capillary tube.^[3]
^[4]

2. Boiling Point Determination by Simple Distillation

This method is suitable for larger sample volumes (at least 5 mL).^[5]^[6]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and a heat source.
- Procedure:
 - The **1-chloroethanol** sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - The flask is heated, and the liquid is brought to a boil.
 - The temperature is recorded when it becomes constant, which indicates that the vapor and liquid are in equilibrium. This constant temperature is the boiling point of the liquid.[\[5\]](#)
[\[6\]](#)

Determination of Density

Density is an intrinsic property of a substance, defined as its mass per unit volume.

1. Volumetric Method

This is a straightforward method for determining the density of a liquid.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Apparatus: A digital balance, and a calibrated volumetric instrument such as a graduated cylinder or a pipette.
- Procedure:
 - An empty, dry graduated cylinder is weighed, and its mass is recorded.
 - A specific volume of **1-chloroethanol** is carefully measured using the graduated cylinder.
 - The graduated cylinder containing the liquid is weighed again, and the combined mass is recorded.
 - The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass.

- The density is calculated by dividing the mass of the liquid by the volume it occupies.^{[7][8][10]}

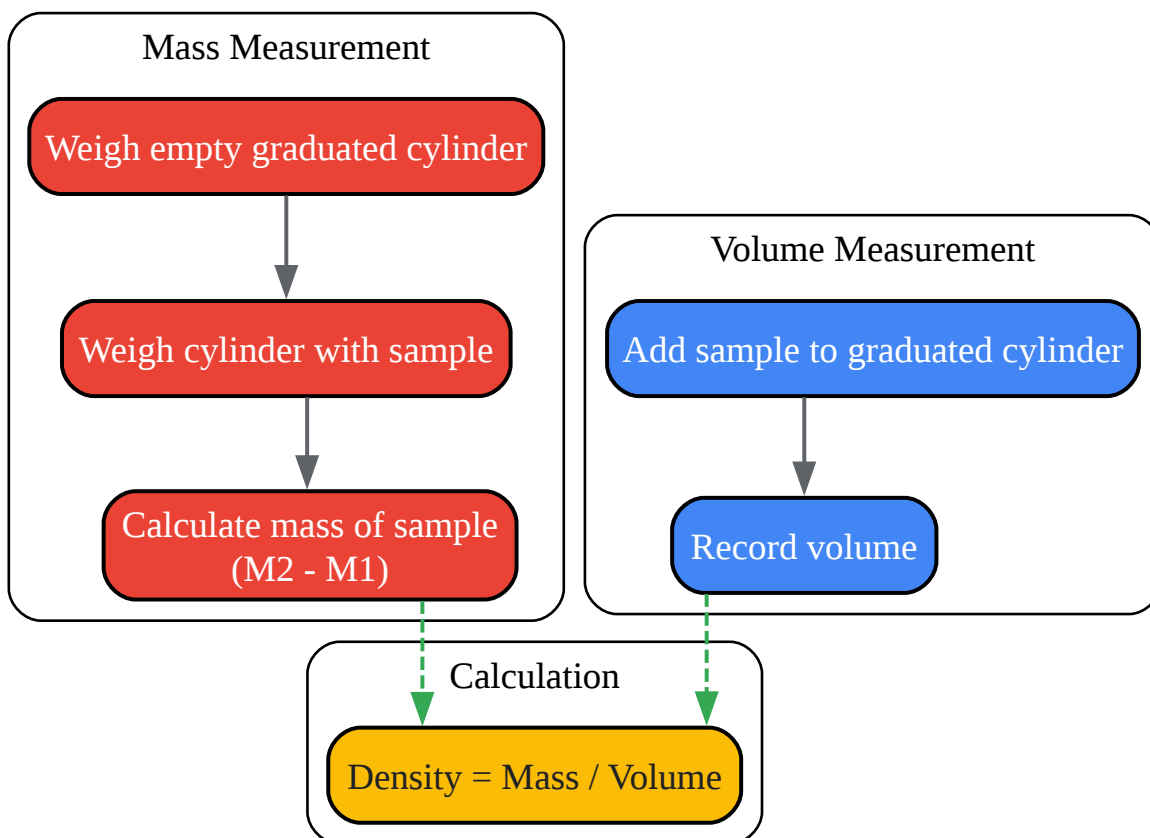
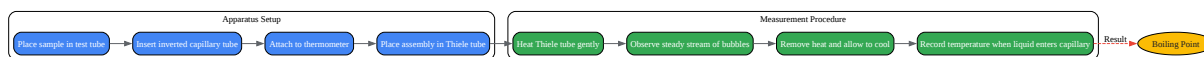
2. Hydrometer Method

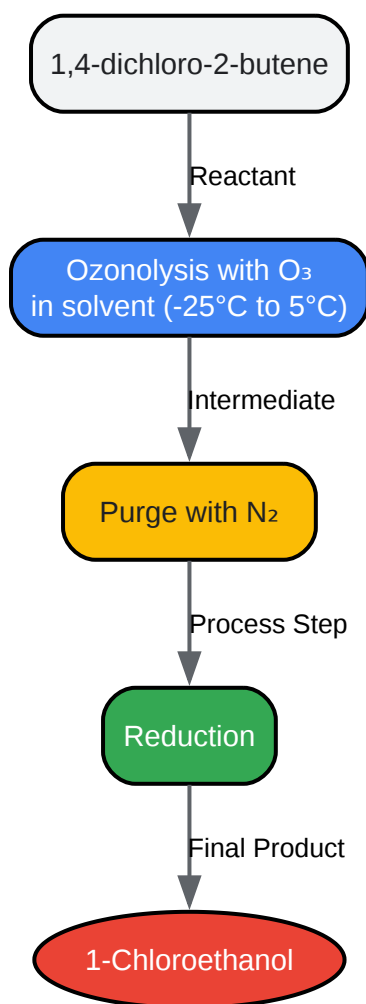
This method provides a direct reading of the liquid's density.^{[7][9]}

- Apparatus: A hydrometer and a container large enough for the hydrometer to float freely.
- Procedure:
 - The **1-chloroethanol** sample is poured into a suitably sized container.
 - The hydrometer is gently placed into the liquid, ensuring it floats without touching the sides of the container.
 - The density is read directly from the scale on the hydrometer at the point where the liquid surface meets the stem.^{[7][9]}

Visualizations

The following diagrams illustrate key experimental and synthetic workflows relevant to **1-chloroethanol**.





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